

Application Notes and Protocols for 2,5-Dibromohydroquinone

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Compound of Interest

Compound Name: 2,5-Dibromohydroquinone

Cat. No.: B082636

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For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling and storage of **2,5-Dibromohydroquinone** (CAS RN: 14753-51-6). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

Safety and Hazard Information

2,5-Dibromohydroquinone is a hazardous chemical that requires careful handling. The primary hazards are summarized below.

GHS Hazard Statements:

- H315: Causes skin irritation.[1][2][3]
- H319: Causes serious eye irritation.[1][2][3]
- H335: May cause respiratory irritation.[1][2][3]

Signal Word: Warning[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][3][4][5]

- P264: Wash skin thoroughly after handling.[1][3][4][5]
- P271: Use only outdoors or in a well-ventilated area.[1][3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][3][4][5][6][7]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[1][3][5][7]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3][5][6][7]

Physicochemical and Safety Data

A summary of the key physical, chemical, and safety properties of **2,5-Dibromohydroquinone** is presented in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₆ H ₄ Br ₂ O ₂	[8]
Molecular Weight	267.90 g/mol	[1][8]
Appearance	White to light yellow or light yellow-red powder/crystal	[9]
Melting Point	191-194 °C	[1][10]
Boiling Point	283.4±35.0 °C (Predicted)	[10]
Solubility	Soluble in methanol	[10]
Storage Temperature	Room Temperature, under inert atmosphere	[10]
Hazard Classifications	Eye Irrit. 2, Skin Irrit. 2, STOT SE 3	[1]
Target Organs	Respiratory system	[1]
Storage Class Code	11 - Combustible Solids	[1]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2,5-Dibromohydroquinone**. The minimum required PPE is outlined below.

PPE Category	Specification	References
Respiratory Protection	Dust mask type N95 (US) or equivalent	[1]
Eye Protection	Chemical safety goggles or face shield	[1][11][12]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)	[1][11][12]
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes	[11][12][13]

Experimental Protocols

Protocol 1: General Handling and Weighing

This protocol outlines the steps for safely handling and weighing **2,5-Dibromohydroquinone** in a laboratory setting.

Objective: To safely and accurately weigh a specific amount of **2,5-Dibromohydroquinone** powder.

Materials:

- **2,5-Dibromohydroquinone** solid
- Spatula
- Weighing paper or weighing boat
- Analytical balance
- Fume hood

- Appropriate PPE (see section 3)

Procedure:

- Preparation: Don all required PPE before entering the designated handling area. Ensure the fume hood is functioning correctly.
- Work Area Setup: Place a clean piece of weighing paper or a weighing boat on the analytical balance within the fume hood. Tare the balance.
- Handling the Reagent: Carefully open the container of **2,5-Dibromohydroquinone** inside the fume hood to avoid generating dust.
- Weighing: Using a clean spatula, carefully transfer the desired amount of the solid onto the weighing paper/boat. Avoid sudden movements to minimize dust generation.
- Container Sealing: Securely close the lid of the **2,5-Dibromohydroquinone** container immediately after use.
- Transfer: The weighed solid can now be transferred to the reaction vessel or dissolved as per the specific experimental requirements.
- Decontamination: Clean the spatula and any contaminated surfaces with an appropriate solvent and dispose of waste according to institutional guidelines. Wash hands thoroughly after handling.^{[11][12][13]}

Protocol 2: Preparation of a Stock Solution

This protocol provides a general method for preparing a stock solution of **2,5-Dibromohydroquinone**.

Objective: To prepare a stock solution of a known concentration of **2,5-Dibromohydroquinone**.

Materials:

- Weighed **2,5-Dibromohydroquinone**

- Appropriate solvent (e.g., methanol)[10]
- Volumetric flask with a stopper
- Pipettes
- Funnel
- Magnetic stirrer and stir bar (optional)
- Fume hood
- Appropriate PPE

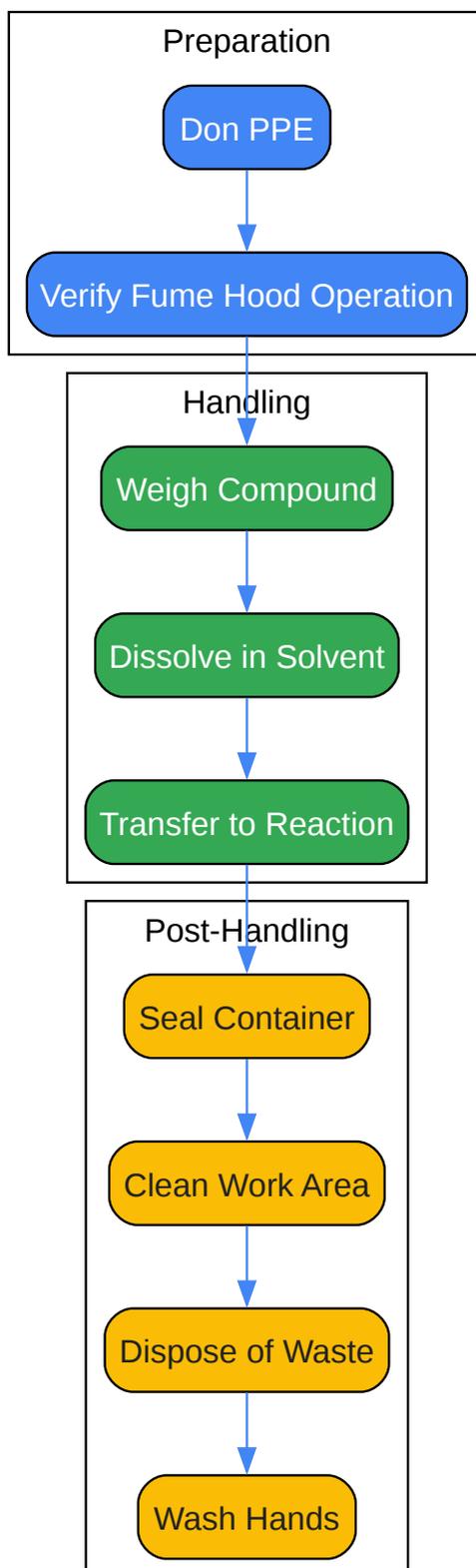
Procedure:

- Safety Precautions: Perform all steps within a certified fume hood while wearing the appropriate PPE.
- Weighing: Accurately weigh the desired amount of **2,5-Dibromohydroquinone** following Protocol 1.
- Transfer to Flask: Place a funnel in the neck of the volumetric flask. Carefully transfer the weighed solid into the flask. Rinse the weighing paper/boat with a small amount of the chosen solvent to ensure a complete transfer.
- Dissolution: Add approximately half of the final volume of the solvent to the flask. Swirl the flask gently or use a magnetic stirrer to dissolve the solid completely.
- Bringing to Volume: Once the solid is fully dissolved, add the solvent to the calibration mark on the volumetric flask. Use a pipette for the final addition to ensure accuracy.
- Homogenization: Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Labeling and Storage: Label the flask with the compound name, concentration, solvent, and date of preparation. Store the solution in a cool, dry, and dark place, away from incompatible materials.[14]

Visualizations

Logical Workflow for Handling 2,5-Dibromohydroquinone

The following diagram illustrates the logical workflow for the safe handling of **2,5-Dibromohydroquinone** in a laboratory environment.

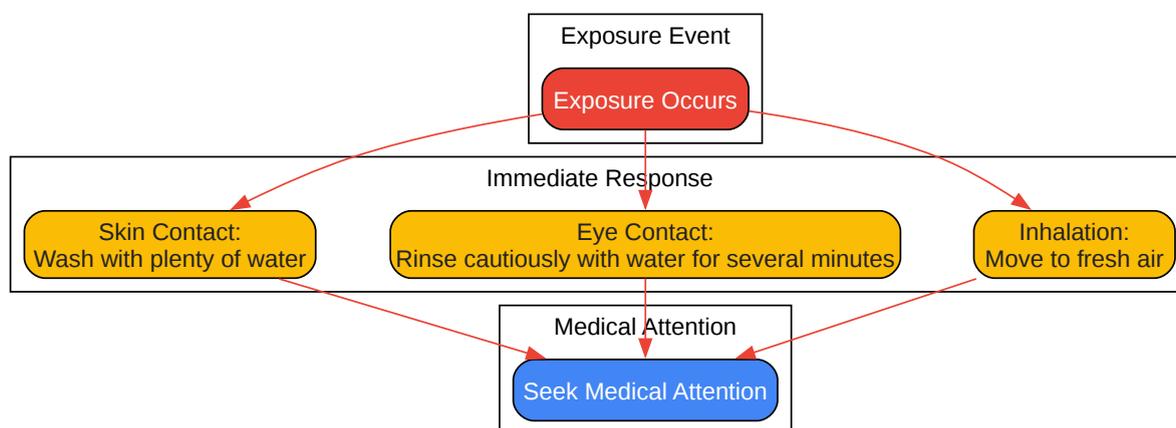


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Caption: Safe handling workflow for **2,5-Dibromohydroquinone**.

Signaling Pathway for Hazard Response

This diagram outlines the immediate response actions to be taken in case of exposure to **2,5-Dibromohydroquinone**.



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Caption: Hazard response for **2,5-Dibromohydroquinone** exposure.

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